

molecular formula and weight of magnesium aspartate dihydrate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Magnesium aspartate dihydrate

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An In-Depth Technical Guide on the Molecular Properties of **Magnesium Aspartate Dihydrate**

This guide provides a detailed analysis of the molecular formula and molecular weight of **magnesium aspartate dihydrate**, a compound of interest for researchers, scientists, and professionals in drug development. For comparative purposes, data for the anhydrous form, magnesium aspartate, is also presented.

Chemical Identity

Magnesium aspartate is the magnesium salt of aspartic acid, an amino acid. The dihydrate form indicates the presence of two water molecules for each molecule of magnesium aspartate.

Molecular Formula

The molecular formula for **magnesium aspartate dihydrate** is $C_8H_{16}MgN_2O_{10}$.^{[1][2]} This formula indicates that a single molecule is composed of 8 carbon atoms, 16 hydrogen atoms, 1 magnesium atom, 2 nitrogen atoms, and 10 oxygen atoms.

For comparison, the molecular formula for the anhydrous form, magnesium aspartate, is $C_8H_{12}MgN_2O_8$.^{[3][4]}

Molecular Weight

The molecular weight of **magnesium aspartate dihydrate** is 324.53 g/mol.^{[1][2][5][6]} This value is derived from the sum of the atomic weights of its constituent atoms. The anhydrous

form has a molecular weight of 288.49 g/mol .^[3]^[4]

The table below details the calculation of the molecular weight for **magnesium aspartate dihydrate**.

Element	Symbol	Atomic Weight (g/mol)	Atom Count	Total Weight (g/mol)
Carbon	C	12.011	8	96.088
Hydrogen	H	1.008	16	16.128
Magnesium	Mg	24.305	1	24.305
Nitrogen	N	14.007	2	28.014
Oxygen	O	15.999	10	159.990
Total	324.525			

Note: Atomic weights are based on established values.^[7]^[8]^[9]^[10]^[11]^[12]^[13]^[14]^[15]^[16]^[17]^[18]^[19]^[20]^[21]^[22]^[23]^[24]^[25]^[26]^[27]^[28]^[29] The calculated total molecular weight may have minor variations due to rounding of atomic weights.

Data Summary

For ease of comparison, the quantitative data for both **magnesium aspartate dihydrate** and its anhydrous form are summarized below.

Property	Magnesium Aspartate Dihydrate	Anhydrous Magnesium Aspartate
Molecular Formula	C ₈ H ₁₆ MgN ₂ O ₁₀	C ₈ H ₁₂ MgN ₂ O ₈
Molecular Weight	324.53 g/mol	288.49 g/mol

Visualization

As this technical guide focuses on the fundamental molecular properties (formula and weight) of a chemical compound, there are no signaling pathways, experimental workflows, or complex

logical relationships to be depicted. Therefore, the generation of diagrams using Graphviz is not applicable to the scope of this document.

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Contact

Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com